

material safety data sheet for 3-[(4-Methylphenyl)sulfonyl]propanoic acid

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Compound of Interest

Compound Name: 3-[(4-Methylphenyl)sulfonyl]propanoic acid

Cat. No.: B159314

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Technical Guide: 3-[(4-Methylphenyl)sulfonyl]propanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data and key chemical properties of **3-[(4-Methylphenyl)sulfonyl]propanoic acid** (CAS No. 10154-76-4). The information is compiled from available safety data sheets of structurally similar compounds and publicly available chemical databases.

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **3-[(4-Methylphenyl)sulfonyl]propanoic acid**. This data is essential for handling, storage, and use in experimental settings.

Property	Value	Source
CAS Number	10154-76-4	ChemScene[1]
Molecular Formula	C ₁₀ H ₁₂ O ₄ S	ChemScene[1]
Molecular Weight	228.26 g/mol	ChemScene[1]
Purity	>95%	ChemScene[1], Hit2Lead
Form	Solid	Hit2Lead
Storage Temperature	2-8°C	ChemScene[1]
LogP	0.95	Hit2Lead
Rotatable Bonds	4	Hit2Lead
Topological Polar Surface Area (TPSA)	71.44 Å ²	ChemScene[1]
Hydrogen Bond Donors	1	ChemScene[1]
Hydrogen Bond Acceptors	3	ChemScene[1]

Hazard Identification and Safety Information

Based on data for structurally related compounds, **3-[(4-Methylphenyl)sulfonyl]propanoic acid** is anticipated to present the following hazards. Researchers should handle this compound with appropriate personal protective equipment and engineering controls.

Hazard Class	GHS Classification	Precautionary Statement Codes
Skin Irritation	Category 2 (H315: Causes skin irritation)	P264, P280, P302+P352, P332+P313, P362
Eye Irritation	Category 2A (H319: Causes serious eye irritation)	P264, P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity (Single Exposure)	Category 3 (H335: May cause respiratory irritation)	P261, P271, P304+P340, P312, P403+P233, P405

Note: This hazard information is extrapolated from safety data for 3-[(4-Methylbenzyl)sulfonyl]propanoic acid and may not be fully representative.^[2]

Experimental Protocols

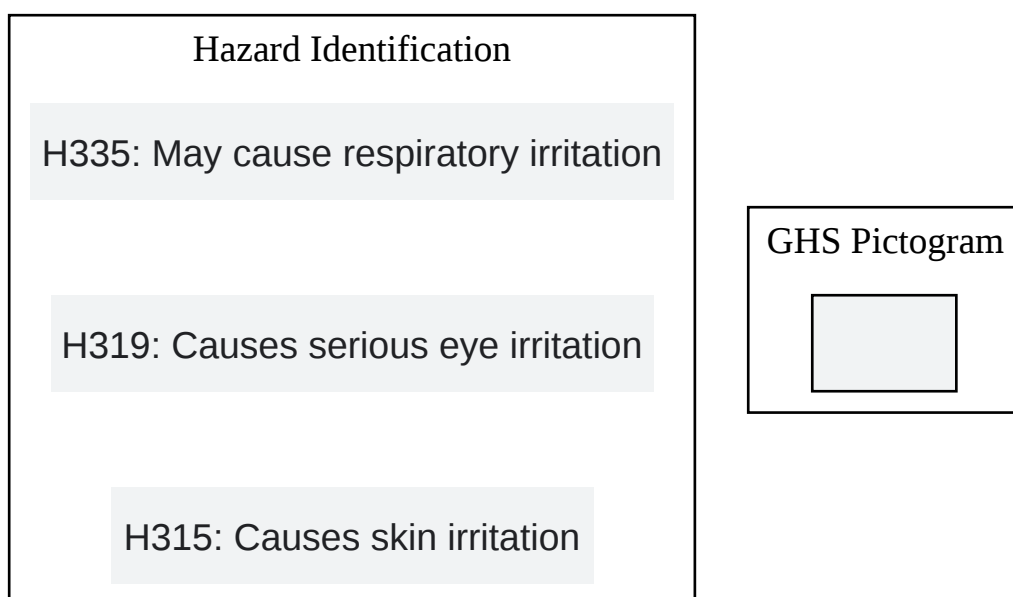
Detailed experimental protocols for the synthesis, purification, and analysis of **3-[(4-Methylphenyl)sulfonyl]propanoic acid** are not publicly available in the referenced safety and chemical data sheets. Researchers should develop specific protocols based on the intended application and known reactivity of similar chemical entities. Standard laboratory procedures for handling solid organic acids should be followed.

Signaling Pathways

Information regarding the interaction of **3-[(4-Methylphenyl)sulfonyl]propanoic acid** with biological signaling pathways is not available in the provided documentation. Any investigation into its pharmacological or toxicological effects would require dedicated in vitro and in vivo studies.

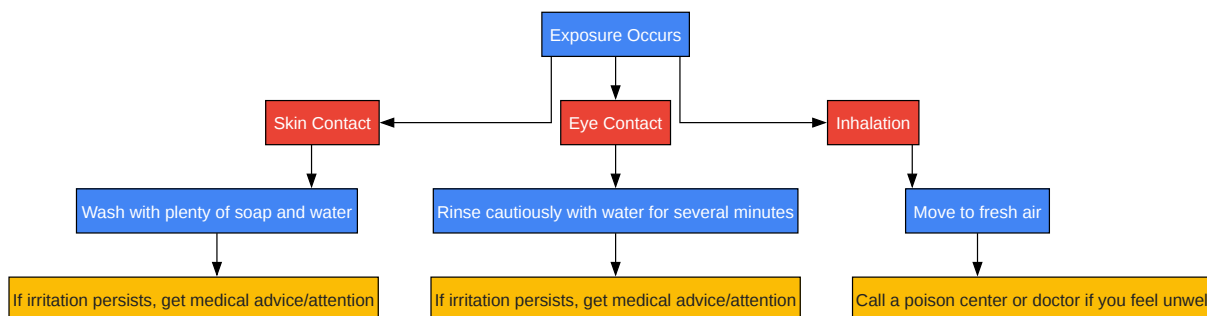
Visualizations

The following diagrams illustrate the logical workflows for hazard identification and response based on the available safety information.



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Caption: GHS Hazard Pictogram for Irritation.



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Caption: First Aid and Emergency Response Workflow.

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References

- 1. chemscene.com [chemscene.com]
- 2. aksci.com [aksci.com]
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